

3-Heptanol (CAS 589-82-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Heptanol

Cat. No.: B047328

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Heptanol, identified by the CAS number 589-82-2, is a secondary aliphatic alcohol.^[1] Its chemical structure consists of a seven-carbon chain with a hydroxyl (-OH) group located on the third carbon atom.^{[1][2]} This colorless, oily liquid possesses a powerful, herbaceous odor and a pungent, slightly bitter taste.^{[3][4][5]} **3-Heptanol** is utilized as a flavoring agent, a fragrance ingredient, and a building block in the synthesis of other organic compounds.^{[2][3]} It is also a known biotransformation product of n-heptane.^[4] This technical guide provides an in-depth overview of **3-Heptanol**, covering its chemical and physical properties, safety information, spectroscopic data, synthesis, and common reactions.

Chemical and Physical Properties

The chemical and physical properties of **3-Heptanol** are summarized in the table below. These properties are crucial for its handling, application, and in the design of chemical reactions.

Property	Value	References
Molecular Formula	C ₇ H ₁₆ O	[2][6]
Molecular Weight	116.20 g/mol	[7][8]
Appearance	Colorless, clear oily liquid	[2][3]
Odor	Powerful, herbaceous	[3][4][5]
Boiling Point	157 °C (at 760 mmHg); 66 °C (at 20 mmHg)	[4][9]
Melting Point	-70 °C	[5]
Density	0.821 g/mL at 20 °C; 0.818 g/mL at 25 °C	[1][4]
Refractive Index	1.421 at 20 °C	[4][7]
Flash Point	60 °C (140 °F) - closed cup	[7]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and ether.	[1][2]

Safety and Handling

3-Heptanol is classified as a flammable liquid and is harmful if swallowed.[7] Appropriate personal protective equipment (PPE), including eye shields, face shields, and gloves, should be worn when handling this chemical.[10] It should be stored in a well-ventilated place, away from sources of ignition.[10]

GHS Hazard Information:

Pictograms	
Signal Word	Warning
Hazard Statements	H226: Flammable liquid and vapor.H302: Harmful if swallowed.
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.

Data sourced from Sigma-Aldrich.[\[7\]](#)

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **3-Heptanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

¹H NMR: The proton NMR spectrum of **3-Heptanol** will show distinct signals for the different types of protons in the molecule. The proton attached to the carbon bearing the hydroxyl group (CH-OH) is expected to appear in the range of 3.4-4.5 ppm.[\[11\]](#)

¹³C NMR: The carbon NMR spectrum provides information about the different carbon environments. The carbon atom bonded to the hydroxyl group is deshielded and typically absorbs in the range of 50-80 ppm.[\[11\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **3-Heptanol** exhibits a characteristic broad absorption band for the O-H stretching vibration in the region of 3300-3600 cm⁻¹.[\[11\]](#) A strong C-O stretching absorption is also observed near 1050 cm⁻¹.[\[11\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The electron ionization mass spectrum of **3-Heptanol** shows a molecular ion peak (M^+) corresponding to its molecular weight.

Synthesis and Reactions

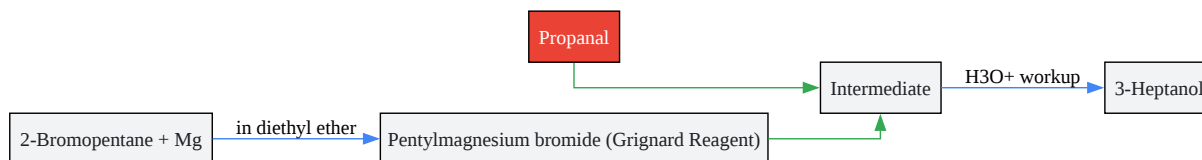
Synthesis of 3-Heptanol

A common laboratory synthesis of **3-Heptanol** involves the Grignard reaction, followed by oxidation.^{[12][13]} This two-step sequence is a versatile method for preparing secondary alcohols.

Experimental Protocol: Synthesis of **3-Heptanol** via Grignard Reaction

This protocol is adapted from a published laboratory procedure.^[12]

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and magnetic stirrer, magnesium turnings are placed. A solution of 2-bromopentane in anhydrous diethyl ether is added dropwise to initiate the formation of the Grignard reagent (pentylmagnesium bromide).
- **Reaction with Aldehyde:** After the formation of the Grignard reagent is complete, a solution of propanal in anhydrous diethyl ether is added dropwise to the reaction mixture while maintaining a controlled temperature.
- **Work-up:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield crude **3-Heptanol**.
- **Purification:** The crude product can be purified by distillation.



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Synthesis of **3-Heptanol** via Grignard Reaction.

Typical Reactions of 3-Heptanol

As a secondary alcohol, **3-Heptanol** can undergo several characteristic reactions, including oxidation and esterification.^{[2][14]}

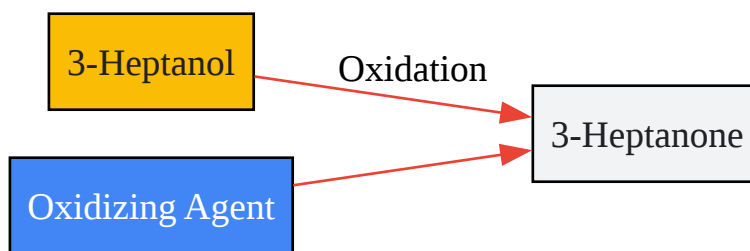
Oxidation to 3-Heptanone

The oxidation of **3-Heptanol** yields the corresponding ketone, 3-Heptanone.^[15] This is a common transformation for secondary alcohols.

Experimental Protocol: Oxidation of 3-Heptanol

This protocol describes a general procedure for the oxidation of a secondary alcohol.^[15]

- **Preparation:** A solution of **3-Heptanol** in a suitable solvent (e.g., dichloromethane) is prepared in a round-bottom flask.
- **Addition of Oxidizing Agent:** An oxidizing agent, such as pyridinium chlorochromate (PCC) or a Swern oxidation system, is added to the solution at a controlled temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up and Purification:** Upon completion, the reaction mixture is worked up to remove the oxidant and byproducts. The resulting 3-Heptanone is then purified, typically by distillation or column chromatography.



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Oxidation of **3-Heptanol** to 3-Heptanone.

Applications

3-Heptanol has a variety of applications in different fields:

- **Flavor and Fragrance:** It is used as a flavoring agent in foods and as a fragrance ingredient in perfumes and cosmetics due to its herbal and fruity aroma.^{[1][3]} The FDA has approved its use as a synthetic flavoring substance.^{[3][8]}
- **Chemical Synthesis:** It serves as a building block for the synthesis of other organic compounds.^[4] For example, it can be used to prepare substituted pyrimidine derivatives and other complex molecules.^[4]
- **Solvent:** **3-Heptanol** can be used as a solvent in various applications, including the formation of microenvironments around single-walled carbon nanotubes.^[4]
- **Industrial Applications:** It finds use as a flotation frother and as a solvent and diluent in organic coatings.^[5]

Conclusion

3-Heptanol (CAS 589-82-2) is a versatile secondary alcohol with a range of applications in the flavor, fragrance, and chemical industries. A thorough understanding of its chemical and physical properties, safety precautions, and reactivity is essential for its effective and safe use in research and development. The spectroscopic data and synthetic protocols provided in this guide serve as a valuable resource for scientists and professionals working with this compound.

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